

An In-depth Technical Guide to the Thermochemical Properties of Dodecanedioic Acid

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Compound of Interest

Compound Name: Dodecanedioic Acid

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Abstract

Dodecanedioic acid (DDDA), a C12 α,ω -dicarboxylic acid, is a crucial monomer in the synthesis of high-performance polymers and finds applications in various industrial sectors. A thorough understanding of its thermochemical properties is paramount for process optimization, safety assessments, and material science applications. This technical guide provides a comprehensive overview of the key thermochemical data for **dodecanedioic acid**, details the experimental methodologies for their determination, and illustrates the relationships between these properties.

Core Thermochemical and Physical Properties

Dodecanedioic acid is a white crystalline solid at room temperature. Its fundamental physical and thermochemical properties are summarized in the tables below.

Table 1: Physical Properties of Dodecanedioic Acid

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₂ O ₄	[1]
Molecular Weight	230.30 g/mol	[1]
Melting Point	127-129 °C (400.15-402.15 K)	[2]
Boiling Point	245 °C at 10 mmHg	[2]
Vapor Pressure	21 mmHg at 222 °C	[2]

Table 2: Thermochemical Properties of Dodecanedioic Acid

Property	Symbol	Value (kJ/mol)	Temperature (K)	Reference(s)
Standard Enthalpy of Combustion (solid)	$\Delta_c H^\circ(s)$	-6736.2 ± 2.8	298.15	[1]
Standard Enthalpy of Formation (solid)	$\Delta_f H^\circ(s)$	-1130.0	298.15	
Enthalpy of Fusion	$\Delta_{fus} H$	49.8 - 52.5	400.3 - 402.5	[3]
Enthalpy of Sublimation	$\Delta_{sub} H$	153.1 ± 2.9	375 - 396	
Ideal Gas Heat Capacity (calculated)	$C_p(g)$	(Joback Method)	various	[1]

Note: The standard enthalpy of formation for the solid state is a calculated value based on the enthalpy of combustion and may not include all standard corrections.

Experimental Protocols

The determination of the thermochemical properties of **dodecanedioic acid** relies on precise calorimetric and analytical techniques. The following sections outline the general experimental methodologies employed in the cited literature.

Determination of Enthalpy of Combustion (Bomb Calorimetry)

The standard enthalpy of combustion of **dodecanedioic acid** is determined using a bomb calorimeter.^{[4][5][6]}

Methodology:

- **Sample Preparation:** A precisely weighed pellet of high-purity **dodecanedioic acid** (typically around 1 gram) is placed in a crucible within the bomb calorimeter.
- **Bomb Assembly:** A fuse wire is connected to the electrodes, with its end in contact with the sample. A small, known amount of water is added to the bomb to ensure saturation of the internal atmosphere with water vapor.
- **Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 25-30 atm.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in an insulated container (the calorimeter). The system is allowed to reach thermal equilibrium, and the initial temperature is recorded with high precision.
- **Combustion:** The sample is ignited by passing an electric current through the fuse wire. The combustion of the organic acid in the presence of excess oxygen is an exothermic reaction, causing the temperature of the bomb and the surrounding water to rise.
- **Temperature Measurement:** The temperature of the water is monitored and recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- **Data Analysis:** The heat capacity of the calorimeter is determined by calibrating it with a substance of known heat of combustion, such as benzoic acid. The heat released by the

combustion of **dodecanedioic acid** is calculated from the observed temperature change and the heat capacity of the calorimeter. Corrections are applied for the heat of combustion of the fuse wire and the formation of nitric acid from residual nitrogen in the bomb. The standard enthalpy of combustion is then calculated from the corrected heat of combustion.

Determination of Enthalpy of Fusion (Differential Scanning Calorimetry)

The enthalpy of fusion of **dodecanedioic acid** has been measured by Differential Scanning Calorimetry (DSC).^{[7][8]}

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **dodecanedioic acid** (typically 3-5 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **DSC Analysis:** The sample and reference pans are placed in the DSC cell. The cell is then heated at a constant rate (e.g., 10 K/min) under a purge of inert gas, such as nitrogen.
- **Data Acquisition:** The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature as the furnace temperature is increased.
- **Data Analysis:** As the **dodecanedioic acid** melts, it absorbs heat, resulting in an endothermic peak on the DSC thermogram. The area of this peak is directly proportional to the enthalpy of fusion. The temperature at the peak maximum is taken as the melting temperature. The instrument is calibrated using standard materials with known melting points and enthalpies of fusion, such as indium.

Determination of Enthalpy of Sublimation

The enthalpy of sublimation can be determined directly by techniques such as Knudsen effusion mass spectrometry or indirectly from the enthalpies of vaporization and fusion.

Determination of Heat Capacity (Differential Scanning Calorimetry)

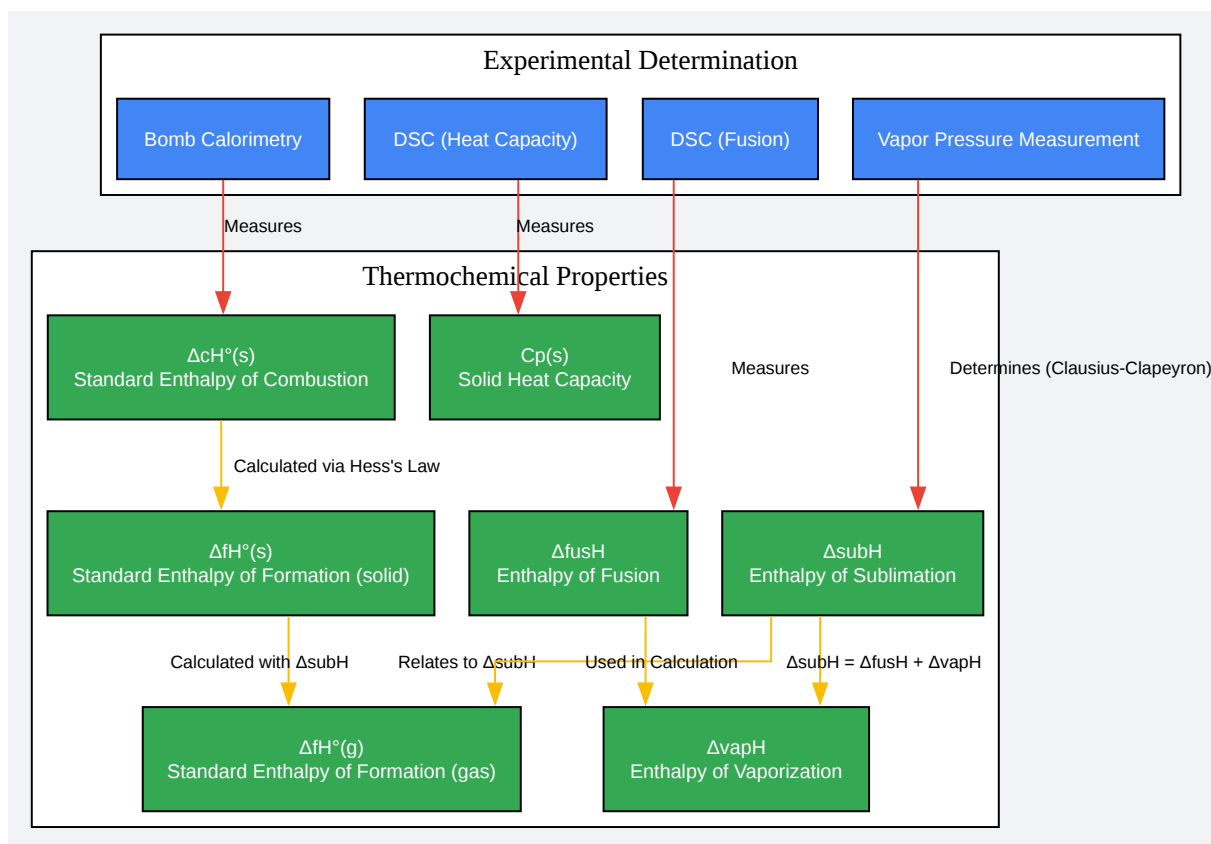
While specific experimental data for the solid-state heat capacity of **dodecanedioic acid** is not readily available in the primary literature, it can be determined using DSC.[9]

Methodology:

- **Baseline Determination:** An initial DSC scan is performed with two empty sample pans to establish the baseline heat flow.
- **Standard Measurement:** A scan is performed with a sapphire standard, a material with a well-characterized heat capacity, in the sample pan.
- **Sample Measurement:** A scan of the **dodecanedioic acid** sample is then performed under the same conditions.
- **Data Analysis:** By comparing the heat flow differences between the baseline, the standard, and the sample, the heat capacity of the **dodecanedioic acid** as a function of temperature can be calculated.

Visualization of Thermochemical Relationships

The thermochemical properties of **dodecanedioic acid** are interconnected through fundamental thermodynamic principles. The following diagram illustrates a typical workflow for the experimental determination and theoretical calculation of these properties.



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